

An In-depth Technical Guide to Lanthanum Decanoate (C₃₀H₅₇LaO₆)

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Compound of Interest

Compound Name: Lanthanum decanoate

Cat. No.: B15349845

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lanthanum decanoate, with the molecular formula C₃₀H₅₇LaO₆, is a lanthanum salt of decanoic acid. As a member of the lanthanide carboxylate family, it possesses unique chemical and physical properties that make it a compound of interest for various applications, ranging from materials science to potential therapeutic interventions. This technical guide provides a comprehensive overview of **lanthanum decanoate**, including its synthesis, physicochemical properties, and potential mechanisms of action, with a focus on its relevance to research and drug development.

Physicochemical Properties

Lanthanum decanoate is a coordination complex formed between the trivalent lanthanum ion (La³⁺) and three decanoate anions. The long alkyl chains of the decanoate ligands impart significant lipophilicity to the molecule.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₅₇ LaO ₆	
Molecular Weight	652.68 g/mol	
CAS Number	62654-13-1	
Synonyms	Lanthanum(3+) decanoate, Trisdecanoic acid lanthanum salt	
Appearance	White powder	
Solubility	Insoluble in water, soluble in nonpolar organic solvents	

Synthesis and Experimental Protocols

The synthesis of **lanthanum decanoate** can be achieved through various methods, including precipitation and microwave-assisted synthesis.

Microwave-Assisted Synthesis of Lanthanum Decanoate Nanoparticles

This method has been reported for the facile synthesis of lanthanide decanoate nanoparticles.

Experimental Protocol:

- **Precursor Preparation:** A solution of lanthanum(III) nitrate hexahydrate (La(NO₃)₃·6H₂O) is prepared in a mixture of ethanol and deionized water.
- **Reaction Mixture:** Decanoic acid is added to the lanthanum nitrate solution. The molar ratio of lanthanum to decanoic acid is typically 1:3.
- **Microwave Irradiation:** The reaction mixture is subjected to microwave irradiation. The power and duration of irradiation are critical parameters to control the size and morphology of the resulting nanoparticles.

- Purification: The resulting precipitate of **lanthanum decanoate** is collected by centrifugation, washed multiple times with ethanol and water to remove unreacted precursors, and then dried under vacuum.

Characterization:

- Transmission Electron Microscopy (TEM): To determine the size, shape, and morphology of the nanoparticles.
- Powder X-ray Diffraction (PXRD): To confirm the crystalline structure of the **lanthanum decanoate**.
- Differential Scanning Calorimetry (DSC): To study the thermal properties, including phase transitions.

General Precipitation Method for Lanthanum Carboxylates

A more general method for synthesizing lanthanum carboxylates involves the reaction of a soluble lanthanum salt with a carboxylate salt.

Experimental Protocol:

- Solution Preparation: An aqueous solution of lanthanum(III) chloride (LaCl_3) or lanthanum(III) nitrate ($\text{La}(\text{NO}_3)_3$) is prepared. A separate solution of sodium decanoate is prepared in water or a suitable solvent.
- Precipitation: The lanthanum salt solution is slowly added to the sodium decanoate solution with constant stirring. A white precipitate of **lanthanum decanoate** will form immediately.
- Purification: The precipitate is collected by filtration, washed thoroughly with deionized water to remove sodium salts and other impurities, and then dried in a desiccator or under vacuum.

Potential Applications in Research and Drug Development

The unique properties of lanthanum and its compounds have led to their investigation in various biomedical applications. Lanthanum compounds are being explored for their potential in drug delivery systems and as therapeutic agents themselves.

Drug Delivery Vehicle

The lipophilic nature of **lanthanum decanoate** makes it a candidate for the formulation of lipid-based drug delivery systems, such as solid lipid nanoparticles (SLNs) or nanostructured lipid carriers (NLCs). These systems can encapsulate hydrophobic drugs, improve their solubility and bioavailability, and provide controlled release.

Therapeutic Potential: Targeting Calcium Signaling Pathways

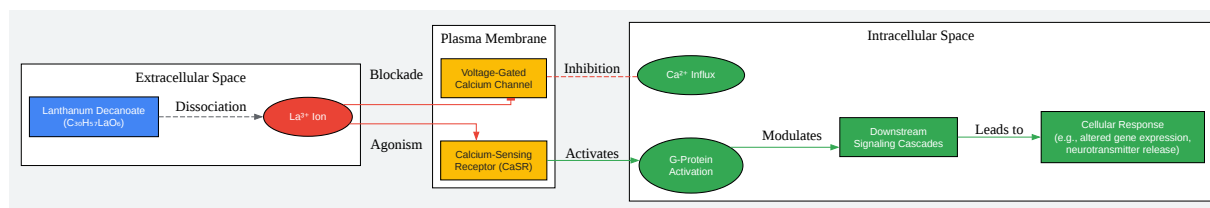
Lanthanum ions (La^{3+}) are known to be potent blockers of various calcium channels.^[1] Due to their similar ionic radius and charge density to Ca^{2+} , La^{3+} ions can compete with calcium for binding sites on these channels, thereby inhibiting calcium influx.^[1] This property is of significant interest in drug development for conditions where aberrant calcium signaling is implicated.

Furthermore, lanthanum ions have been shown to be agonists of the calcium-sensing receptor (CaSR), a G-protein coupled receptor that plays a crucial role in regulating systemic calcium homeostasis.^[2]

Proposed Mechanism of Action and Signaling Pathway

While specific studies on the signaling pathways of **lanthanum decanoate** are limited, a logical hypothesis can be formulated based on the known biological activities of lanthanum ions. Upon administration, **lanthanum decanoate** would be expected to dissociate, releasing La^{3+} ions, which can then interact with cellular signaling components.

A proposed mechanism of action involves the modulation of intracellular calcium levels through the blockade of plasma membrane calcium channels and interaction with the calcium-sensing receptor.

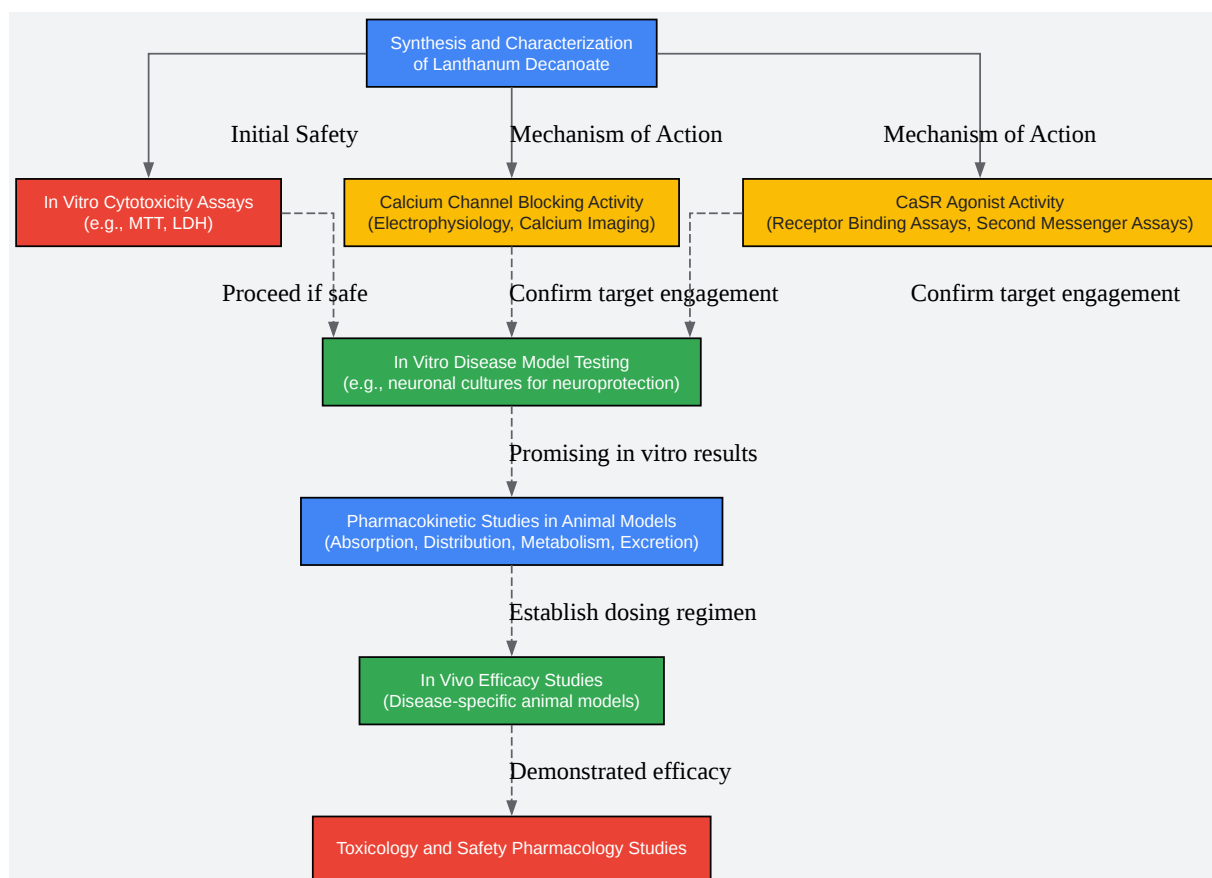


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Proposed signaling pathway of **Lanthanum Decanoate**.

Experimental Workflow for Investigating Therapeutic Potential

For drug development professionals, a logical workflow to investigate the therapeutic potential of **lanthanum decanoate** would involve a series of in vitro and in vivo studies.



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References

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